

# A Technical Guide to the Physical Properties of 2-Vinylaniline

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Vinylaniline

Cat. No.: B1311222

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## Introduction

**2-Vinylaniline**, also known as 2-aminostyrene, is an aromatic amine of significant interest in organic synthesis. Its bifunctional nature, possessing both a reactive vinyl group and a nucleophilic amino group, makes it a versatile building block for the synthesis of a variety of heterocyclic compounds and polymers. This technical guide provides a comprehensive overview of the known physical properties of **2-vinylaniline**, presenting key data in a structured format to support research and development activities.

## Core Physical Properties

The physical characteristics of **2-vinylaniline** are crucial for its handling, storage, and application in synthetic chemistry. The following table summarizes the key quantitative physical data available for this compound.

Physical Property	Value	Source(s)
Molecular Formula	C <sub>8</sub> H <sub>9</sub> N	[1][2][3]
Molecular Weight	119.16 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[4]
Boiling Point	219.5 °C at 760 mmHg	[2][5][6]
~212.5 °C (rough estimate)	[4]	
Density	1.013 g/cm <sup>3</sup>	[5]
1.0181 g/cm <sup>3</sup>	[4][6]	
Refractive Index	1.6124	[4][5]
pKa (Predicted)	3.86 ± 0.10	[4][5]
Flash Point	93.84 °C	[5]
Storage Temperature	2-8°C, protect from light	[4][5]
LogP	2.493	[5]
1.9118	[7]	
Topological Polar Surface Area (TPSA)	26.02 Å <sup>2</sup>	[5][7]
Hydrogen Bond Donor Count	1	[5][7]
Hydrogen Bond Acceptor Count	1	[5][7]
Rotatable Bond Count	1	[5][7]

## Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **2-vinyllaniline** are not extensively published in readily available literature. However, standard methodologies for determining these properties for liquid organic compounds, particularly anilines, are well-established.

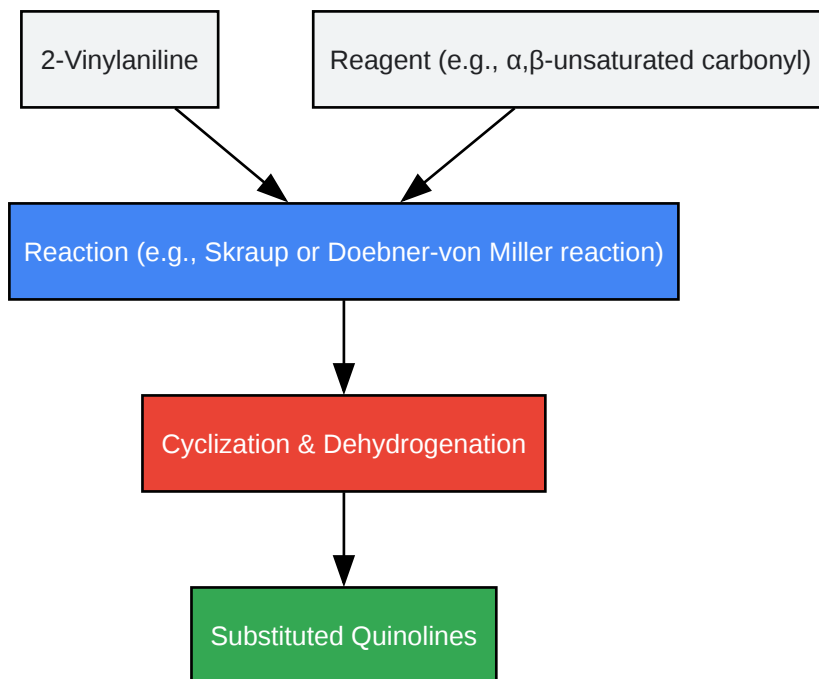
### General Methodologies:

- **Boiling Point Determination:** The boiling point of **2-vinylaniline** can be determined using standard distillation techniques under atmospheric or reduced pressure. A common laboratory method involves heating the liquid in a distillation apparatus and recording the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure, indicated by a steady condensation and collection of the distillate.
- **Density Measurement:** The density of liquid **2-vinylaniline** can be measured using a pycnometer or a digital density meter. The mass of a known volume of the substance is determined at a specific temperature, and the density is calculated.
- **Refractive Index Measurement:** A refractometer, such as an Abbé refractometer, is typically used to measure the refractive index of liquid samples. A drop of the compound is placed on the prism, and the instrument measures the extent to which light is bent as it passes through the sample.
- **pKa Determination:** The acid dissociation constant (pKa) of the anilinium ion can be determined by potentiometric titration. A solution of **2-vinylaniline** is titrated with a standard acid, and the pH is measured as a function of the volume of acid added. The pKa corresponds to the pH at the half-equivalence point. Computational methods are also frequently used for prediction.[\[8\]](#)

## Logical Relationships in Synthesis

While specific signaling pathways involving **2-vinylaniline** are not documented, its utility in chemical synthesis is well-established. A primary application is in the synthesis of quinolines. The following diagram illustrates the logical workflow of this process.

## Logical Workflow: Synthesis of Quinolines from 2-Vinylaniline



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Caption: Logical workflow for the synthesis of quinolines using **2-vinylaniline**.

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## References

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- To cite this document: BenchChem. [A Technical Guide to the Physical Properties of 2-Vinyllaniline]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1311222#what-are-the-physical-properties-of-2-vinyllaniline]

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Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)